

Spectroscopic Characterization of 2-Bromocyclopent-2-enol: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromocyclopent-2-enol

CAS No.: 86488-28-0

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Bromocyclopent-2-enol**, a halogenated cyclic alcohol of interest in synthetic organic chemistry. Given the limited availability of public domain experimental spectra for this specific molecule, this document synthesizes established spectroscopic principles and data from analogous compounds to present a predictive yet robust analysis. We will explore the key diagnostic features in Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Furthermore, a plausible synthetic route via allylic bromination is discussed, providing context for the molecule's formation and potential impurities. This guide is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the structural elucidation of halogenated organic intermediates.

Introduction and Synthetic Strategy

2-Bromocyclopent-2-enol ($\text{C}_5\text{H}_7\text{BrO}$, Molar Mass: 163.01 g/mol) is a functionalized cyclopentene derivative that holds potential as a versatile intermediate in the synthesis of more

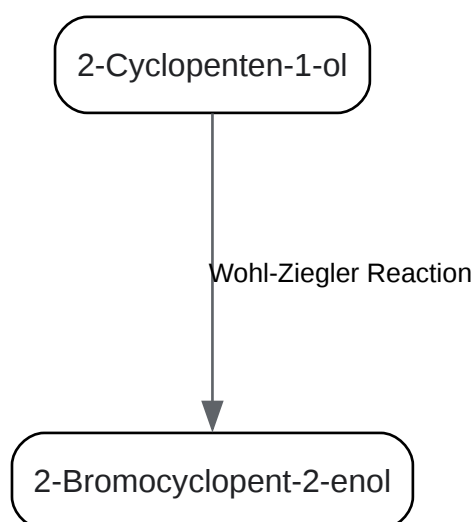
complex molecules, including analogues of prostaglandins and other bioactive compounds.[1]
[2] Its structure combines an allylic alcohol, a vinyl bromide, and a chiral center, offering multiple points for synthetic modification.

A prevalent and effective method for the synthesis of such allylic bromides is the Wohl-Ziegler reaction, which employs N-Bromosuccinimide (NBS) as a brominating agent in the presence of a radical initiator.[3][4] This method is particularly advantageous as it provides a low, steady concentration of bromine, which favors allylic substitution over the competing electrophilic addition to the double bond.[5]

Proposed Synthesis: Allylic Bromination of 2-Cyclopenten-1-ol

The synthesis of **2-Bromocyclopent-2-enol** can be logically approached through the allylic bromination of commercially available 2-Cyclopenten-1-ol.

N-Bromosuccinimide (NBS)
Radical Initiator (e.g., AIBN)
CCl₄, Δ



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Caption: Proposed synthetic workflow for **2-Bromocyclopent-2-enol**.

Experimental Protocol: Synthesis

- To a solution of 2-Cyclopenten-1-ol in anhydrous carbon tetrachloride (CCl_4), add N-Bromosuccinimide (NBS) and a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN).
- Heat the reaction mixture to reflux and monitor the reaction progress by TLC. The reaction is typically complete when the denser NBS is consumed and the lighter succinimide floats to the surface.[3]
- Cool the reaction mixture to room temperature and filter to remove the succinimide byproduct.
- Wash the filtrate with aqueous sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2-Bromocyclopent-2-enol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone for the structural elucidation of organic molecules. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **2-Bromocyclopent-2-enol**, with chemical shifts (δ) reported in parts per million (ppm) relative to tetramethylsilane (TMS).

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the vinylic, carbinol, and allylic protons. The hydroxyl proton signal may be broad and its position can vary depending on the solvent and concentration.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
-OH	1.5 - 4.0	Broad Singlet	-
H-1 (CHOH)	~ 4.5 - 4.9	Multiplet	
H-3 (C=CH)	~ 6.0 - 6.4	Triplet	~ 2-3
H-4 (CH ₂)	~ 2.2 - 2.6	Multiplet	
H-5 (CH ₂)	~ 1.8 - 2.2	Multiplet	

Rationale for Predictions:

- -OH: The chemical shift of the hydroxyl proton is highly variable due to hydrogen bonding.
- H-1 (CHOH): This proton is on a carbon bearing an oxygen atom, leading to a downfield shift.^[6] It is expected to be a multiplet due to coupling with the adjacent protons on C-5 and potentially the vinylic proton on C-3 (long-range coupling).
- H-3 (C=CH): Vinylic protons typically resonate in the 5.0-6.5 ppm range. The presence of the electronegative bromine atom on the adjacent carbon (C-2) will likely shift this proton further downfield. It is expected to be a triplet due to coupling with the two protons on C-4.
- H-4 and H-5 (CH₂): These are allylic methylene protons and will appear as complex multiplets due to geminal and vicinal coupling. The protons at H-4, being closer to the double bond, are expected to be slightly more deshielded than those at H-5.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide key information about the carbon framework of the molecule. A ¹³C NMR spectrum for this compound is available on PubChem, and the predicted shifts below are consistent with the data presented there.^[7]

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1 (CHOH)	~ 75 - 85
C-2 (C-Br)	~ 125 - 135
C-3 (C=CH)	~ 130 - 140
C-4 (CH ₂)	~ 30 - 40
C-5 (CH ₂)	~ 20 - 30

Rationale for Predictions:

- C-1 (CHOH): The carbon attached to the hydroxyl group is significantly deshielded and typically appears in the 50-80 ppm range for cyclic alcohols.
- C-2 and C-3 (C=C): Carbons of a double bond resonate in the 100-150 ppm region. C-2, being directly attached to the bromine atom, will have its chemical shift influenced by the halogen. C-3 will also be in a similar downfield region.
- C-4 and C-5 (CH₂): These are sp³ hybridized carbons and will appear in the upfield region of the spectrum. C-4, being allylic, is expected at a slightly lower field than C-5.

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the functional groups present in a molecule. The IR spectrum of **2-Bromocyclopent-2-enol** is expected to be dominated by absorptions corresponding to the hydroxyl and alkene moieties.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H	Stretching (H-bonded)	3200 - 3600	Strong, Broad
C-H (sp ²)	Stretching	3000 - 3100	Medium
C-H (sp ³)	Stretching	2850 - 3000	Medium
C=C	Stretching	1640 - 1680	Medium
C-O	Stretching	1050 - 1150	Strong
C-Br	Stretching	500 - 600	Medium-Strong

Rationale for Predictions:

- O-H Stretch: The broad, strong absorption in the 3200-3600 cm⁻¹ region is a classic diagnostic peak for an alcohol, with the broadening due to hydrogen bonding.
- C=C Stretch: The alkene C=C stretching vibration is expected in the 1640-1680 cm⁻¹ range.
- C-O Stretch: A strong absorption in the 1050-1150 cm⁻¹ region is characteristic of the C-O single bond in a secondary alcohol.

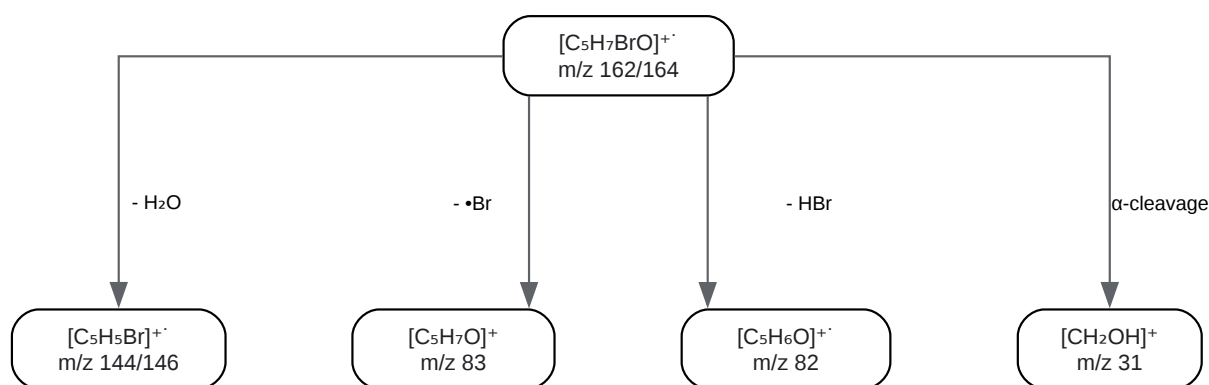
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Bromocyclopent-2-enol**, electron ionization (EI) would likely lead to several characteristic fragmentation pathways. A key feature will be the presence of isotopic peaks for bromine-containing fragments (⁷⁹Br and ⁸¹Br are in a nearly 1:1 ratio), resulting in M and M+2 peaks of similar intensity.[8]

Predicted Fragmentation Pattern:

- Molecular Ion (M⁺): The molecular ion peak is expected at m/z 162 and 164. For secondary alcohols, this peak may be of low intensity or absent.[8]

- Loss of Water (M-18): Dehydration is a common fragmentation pathway for alcohols, which would result in peaks at m/z 144 and 146.[9]
- Loss of Bromine (M-79/81): Cleavage of the C-Br bond would lead to a fragment at m/z 83.
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the oxygen can occur.
 - Loss of a C₄H₆Br radical would result in a fragment at m/z 31 ([CH₂OH]⁺).
 - Loss of a hydrogen radical would lead to a fragment at m/z 161 and 163.
- Loss of HBr (M-80/82): Elimination of HBr would give a peak at m/z 82, corresponding to cyclopentadienone radical cation.



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Caption: Predicted major fragmentation pathways for **2-Bromocyclopent-2-enol**.

Conclusion

The structural elucidation of **2-Bromocyclopent-2-enol** can be confidently achieved through a combination of modern spectroscopic techniques. While experimental spectra are not widely available, a thorough analysis based on established principles provides a clear and detailed predictive characterization. The proposed synthesis via allylic bromination of 2-cyclopenten-1-ol offers a direct and efficient route to this valuable synthetic intermediate. This guide provides a foundational understanding for researchers working with this and structurally related molecules, emphasizing the power of spectroscopic analysis in organic synthesis and drug development.

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